

Gold-196 Decontamination Technical Support Center

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Compound of Interest

Compound Name: Gold-196
CAS No.: 14914-16-0
Cat. No.: B1263354

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper procedures for the decontamination of **Gold-196** (Au-196) spills. Given the absence of specific public data for Au-196, the protocols and data presented are based on established best practices for similar short-lived, beta and gamma-emitting metallic radioisotopes.

Frequently Asked Questions (FAQs)

Q1: What is the first thing I should do if I spill radioactive material like Au-196? A: Immediately stop your work and implement the S.W.I.M.S. protocol:

- Stop the spill and prevent it from spreading further. Cover liquid spills with absorbent paper. [\[1\]](#)
- Warn others in the immediate area. [\[1\]](#)
- Isolate the contaminated area to prevent entry. [\[1\]](#)

- Minimize your exposure by moving away from the spill and monitoring yourself for contamination.^[1]
- Survey and seek assistance. Notify your facility's Radiation Safety Officer (RSO).^{[1][2]}

Q2: How do I determine if a spill is "minor" or "major"? A: A spill is generally considered minor if it involves a small quantity of radioactive material (e.g., less than 100 μCi), is in a contained area, and does not involve personnel contamination.^{[3][4]} A major spill involves one or more of the following: a large quantity of radioactivity (e.g., greater than 100 μCi), widespread contamination, personnel contamination, or a release of volatile material.^{[2][3][5]} All major spills require immediate notification of the RSO for response.^{[2][6]}

Q3: What Personal Protective Equipment (PPE) is required for a spill cleanup? A: For a minor spill cleanup, the minimum required PPE includes a lab coat, safety glasses or goggles, and two pairs of disposable gloves.^{[7][8]} For larger spills or where there is a risk of splashing, additional PPE such as disposable shoe covers and coveralls may be necessary.^{[8][9]}

Q4: Can I clean up a minor Au-196 spill myself? A: Yes, personnel who have received appropriate radiation safety training can typically clean up minor spills.^[8] However, you must always report the incident to your RSO. Do not attempt to clean a major spill yourself; await the arrival of the RSO or emergency responders.^{[2][8]}

Q5: How do I decontaminate my skin if it becomes contaminated? A: Immediately wash the affected area with lukewarm water and a mild soap.^[10] Do not use hot water, as it can increase absorption through the skin.^[10] Avoid abrasive scrubbing that could break the skin.^[10] After washing, resurvey the area and repeat if necessary, but no more than three times to avoid skin irritation.^[11] Notify the RSO of any skin contamination, even if you are able to decontaminate it yourself.^[12]

Q6: How do I dispose of the radioactive waste generated during cleanup? A: All materials used for cleanup (e.g., absorbent paper, gloves, wipes) must be treated as radioactive waste.^[13] Place these materials in a designated, clearly labeled radioactive waste container.^[2] Waste should be segregated by half-life; short-lived isotopes like Au-196 should be kept separate from long-lived isotopes to facilitate decay-in-storage disposal.^{[5][14]}

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Survey meter shows contamination remains after cleaning.	The cleaning technique is spreading the contamination.	Ensure you are cleaning from the outer edge of the spill inward. [10] [15] Use a fresh wipe for each pass. [15]
The decontamination agent is not effective for the chemical form of the gold.	Try a different cleaning agent. If using mild soap and water, consider a commercial decontamination solution. For stubborn contamination, a chelating agent may be effective. [3] [10] Consult with your RSO.	
The surface is porous and has absorbed the radioactive material.	Porous surfaces like unsealed concrete or wood are difficult to decontaminate. Repeated cleaning may be necessary. If decontamination is unsuccessful, the material may need to be removed and disposed of as radioactive waste. Consult the RSO.	
Contamination is detected outside the initial spill area.	Personnel movement has spread the contamination.	Stop all activity. Isolate the newly identified contaminated areas. Re-survey all personnel who were in the lab. Establish a control point for entering and exiting the area.
Airborne dispersal of a dry powder spill.	If a dry spill occurred, immediately cover it with dampened absorbent paper to prevent further aerosolization. [16] Evacuate the area and notify the RSO.	

<p>Survey meter is not giving a reading or is behaving erratically.</p>	<p>The meter is not functioning correctly or is not appropriate for Au-196.</p>	<p>Check the battery and ensure the meter has a valid calibration sticker.[4] For Au-196 (a beta/gamma emitter), a Geiger-Müller (GM) survey meter with a pancake probe is appropriate.[4] If problems persist, obtain another meter.</p>
<p>Unsure how to manage mixed waste (radioactive and chemical hazard).</p>	<p>The spilled material contains both radioactive and hazardous chemical components.</p>	<p>Always consult your facility's hazardous waste and radiation safety manuals.[7] The treatment and disposal path will depend on the specific hazards. Do not place mixed waste in a standard radioactive waste bin without approval from the RSO and Environmental Health & Safety.</p>

Data on Decontamination Agent Effectiveness

While specific decontamination efficiency data for Au-196 on various surfaces is not readily available in published literature, studies on other metallic radioisotopes (primarily Tc-99m) provide valuable insights. For fresh, wet spills on non-porous surfaces, many agents can achieve high levels of decontamination.

Decontamination Agent	Surface Type	Isotope(s) Studied	Reported Removal Efficiency	Source(s)
Tap Water	Stainless Steel, Vinyl, Plastic, Glass	Tc-99m	>99%	[17][18]
Soap and Water	Skin, Stainless Steel, Vinyl	Tc-99m, Various	95-99%	[18][19]
Commercial Decontaminant (e.g., Radiacwash™)	Stainless Steel, Vinyl, Plastic, Glass	Tc-99m	>99% (similar to water for wet spills)	[17][18][19]
0.5% Citric Acid	Stainless Steel	Tc-99m, I-123	High efficiency, often better than alcohol-based disinfectants	[20][21]
Multi-Purpose Cleaner (Alkaline, pH 11)	Various	Tc-99m, F-18, I-131, Tl-201	~85% in 30 minutes	[22]

Note: Decontamination effectiveness is highly dependent on the surface type (porous vs. non-porous), the age of the spill (fresh vs. dried), and the chemical form of the radionuclide.[20][21] Porous surfaces are significantly more difficult to decontaminate.[17]

Experimental Protocols

Detailed Protocol for Minor Spill Decontamination (Liquid Au-196)

This protocol outlines the steps for cleaning a minor liquid spill (e.g., <100 µCi) of Au-196 on a non-porous laboratory surface such as a stainless steel tray or vinyl flooring.

1.0 Immediate Response (First 60 seconds) 1.1. Stop & Contain: Immediately cease all work. Place absorbent paper towels gently over the spill to prevent splashing and spreading.[2][16]

1.2. Warn & Isolate: Alert all personnel in the immediate vicinity.[1] Cordon off the affected area using "Caution - Radioactive Material" tape.[1]

2.0 Preparation for Cleanup 2.1. Notify RSO: Contact your facility's Radiation Safety Officer (RSO) to report the spill and receive guidance. 2.2. Don PPE: Put on a lab coat, safety goggles, and two pairs of disposable gloves.[7] If floor contamination is present, wear disposable shoe covers.[8] 2.3. Prepare Waste Bag: Set up a radioactive waste bag or container near the spill area but on a clean surface.

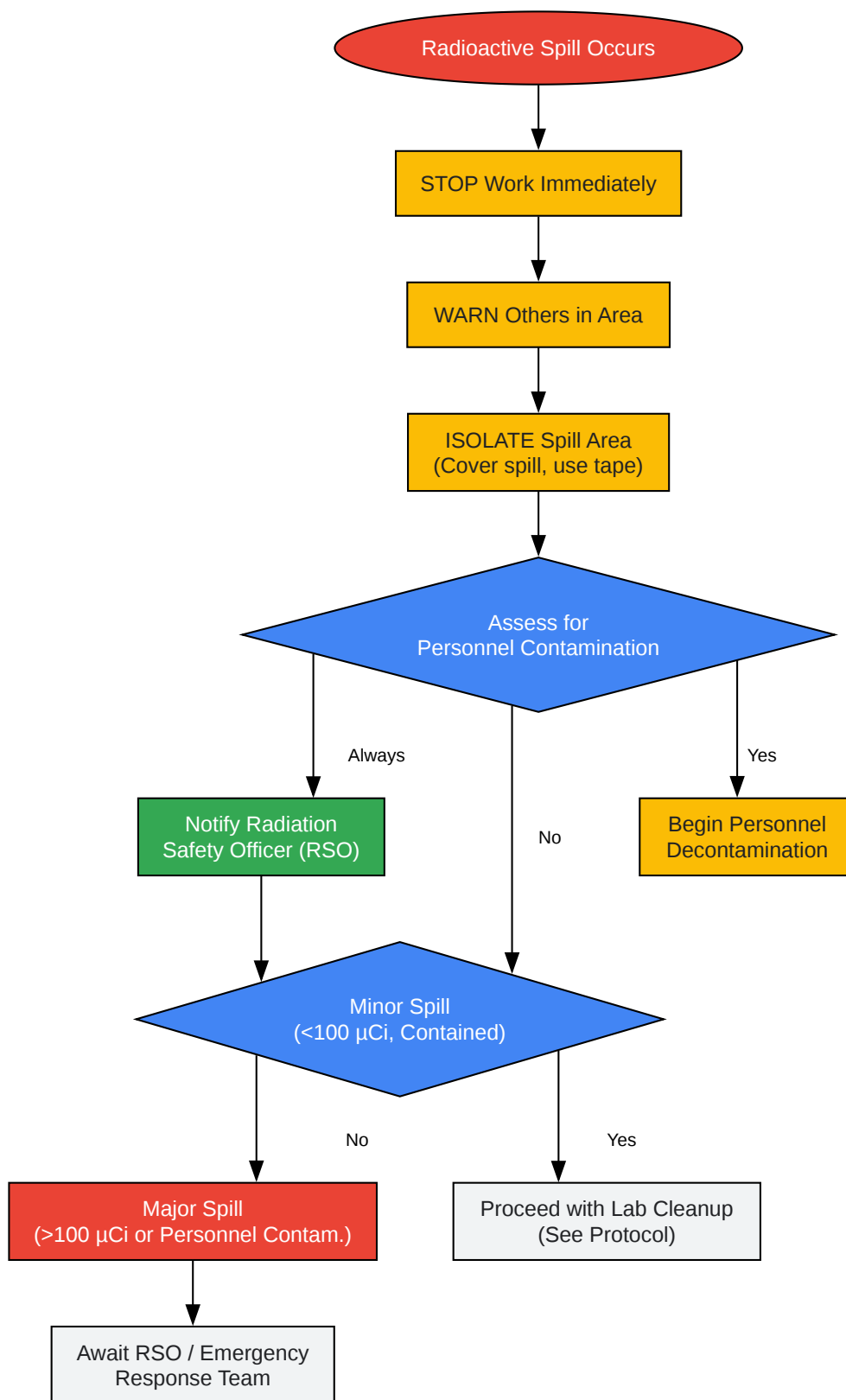
3.0 Decontamination Procedure 3.1. Remove Absorbent Paper: Using forceps, carefully remove the absorbent paper from the spill. Fold it with the contaminated side inward and place it in the radioactive waste bag. 3.2. Clean the Spill Area: 3.2.1. Prepare a cleaning solution (e.g., mild soap and water, or a commercial decontaminant like Radiacwash™). 3.2.2. Using fresh paper towels, start cleaning from the outer edge of the contaminated area and work your way inward using small, circular motions.[10][15] 3.2.3. Do not reuse paper towels. After each wipe, place the used towel in the radioactive waste bag.[15] 3.2.4. Frequently change your outer pair of gloves to prevent cross-contamination.[1] 3.3. First Survey: After the initial cleaning, perform a survey of the area with a calibrated Geiger-Müller (GM) meter with a pancake probe. 3.3.1. Hold the probe approximately 1 cm from the surface and move it slowly (about 2 inches per second).[5] 3.3.2. If contamination is still detected (typically defined as >2 times background radiation levels), repeat the cleaning process (Step 3.2).[23]

4.0 Final Verification 4.1. Repeat Cleaning and Surveying: Continue the cycle of cleaning and surveying until the meter readings are indistinguishable from background levels.[2] 4.2. Perform a Wipe Test: To detect removable contamination, perform a wipe test on the decontaminated area and surrounding surfaces. 4.2.1. Using a filter paper or cotton swab, wipe an area of approximately 100 cm². 4.2.2. Analyze the wipe using a liquid scintillation counter or gamma counter as appropriate for Au-196. 4.2.3. The area is considered clean if the wipe test results are below the action levels set by your institution's RSO. 4.3. Final Survey: Conduct a final, thorough survey of yourself, your shoes, and the entire work area before removing PPE.

5.0 Waste Disposal and Documentation 5.1. Package Waste: Securely seal the radioactive waste bag containing all contaminated materials. 5.2. Dispose of Waste: Place the sealed bag in the appropriate short-lived solid radioactive waste container.[14] 5.3. Doff PPE: Remove your PPE, starting with shoe covers and outer gloves, and place them in the radioactive waste. Remove inner gloves last. 5.4. Wash Hands: Thoroughly wash your hands with soap and

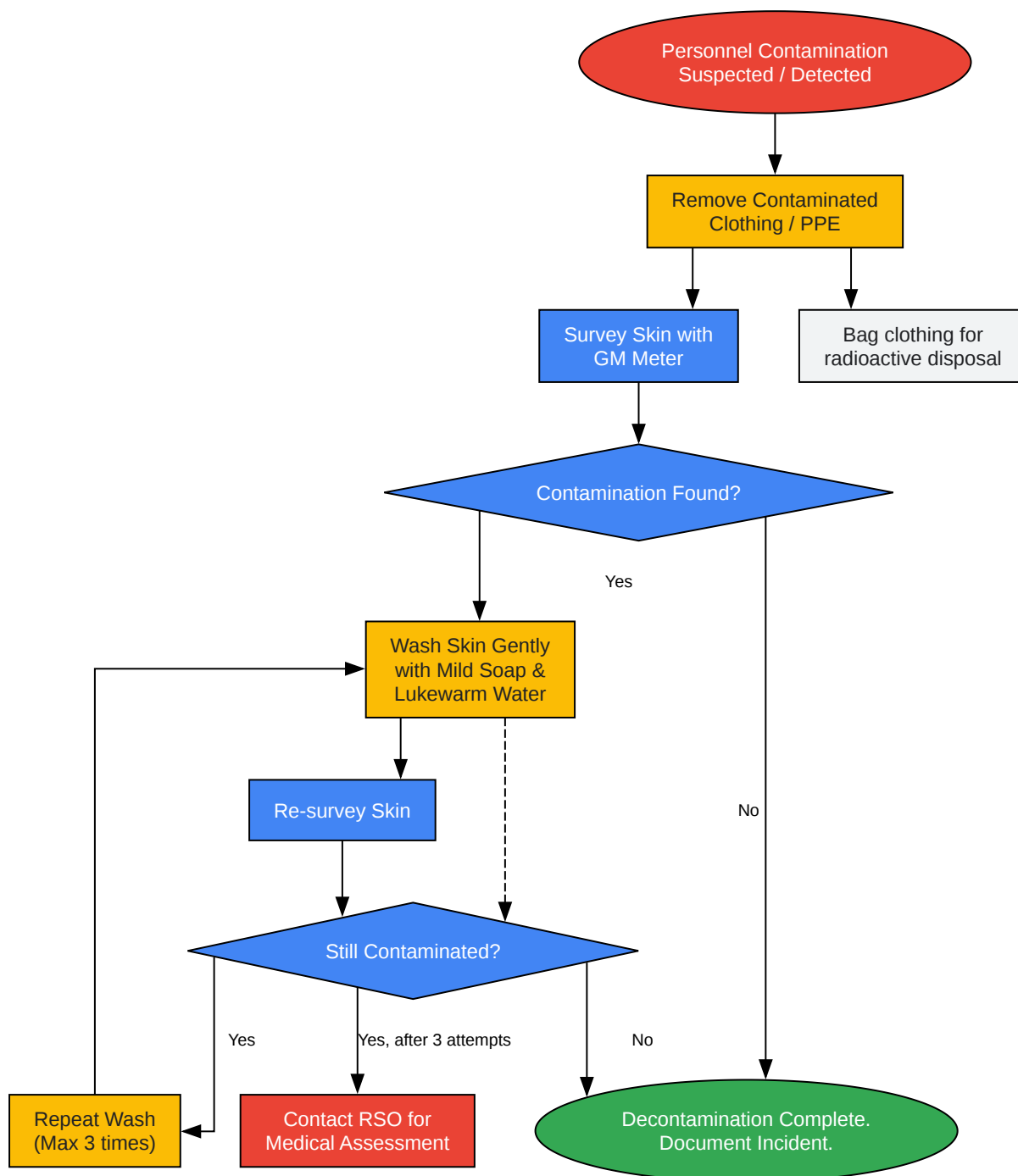
water. 5.5. Document: Record the entire incident, including the location, isotope, estimated activity, survey results, and cleanup procedure, in the laboratory's radiation survey logbook.[4]

Visual Workflows



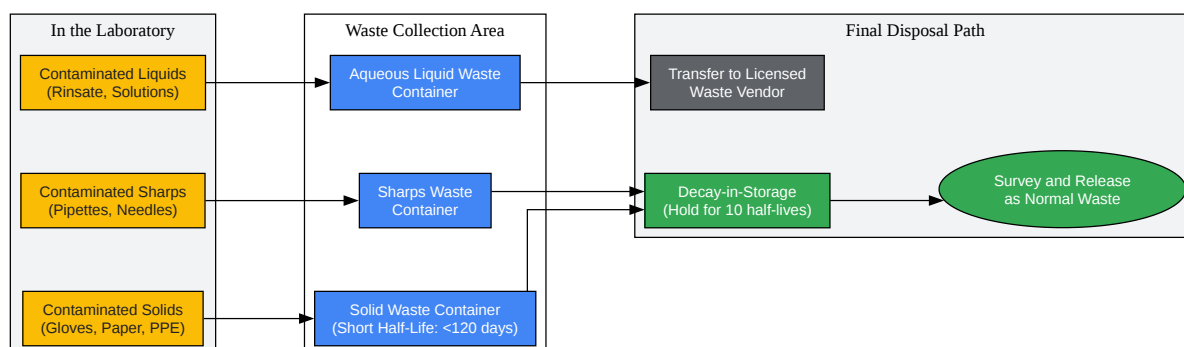
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Caption: Initial response workflow for a radioactive material spill.



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Caption: Decision tree for personnel decontamination procedures.



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Caption: Segregation and disposal pathway for Au-196 waste.

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